

Comprehensive Spectroscopic Characterization of 3-[1-(Ethylamino)ethyl]phenol: A Technical Whitepaper

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Compound of Interest

Compound Name: 3-[1-(Ethylamino)ethyl]phenol

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Executive Summary & Structural Overview

3-[1-(Ethylamino)ethyl]phenol (Molecular Formula: $C_{10}H_{15}NO$, MW: 165.23 g/mol) is a secondary amine featuring a phenolic ring and a chiral benzylic center. Structurally related to sympathomimetic amines and pharmaceutical intermediates, its precise analytical characterization is critical for drug development, quality control, and metabolic profiling.

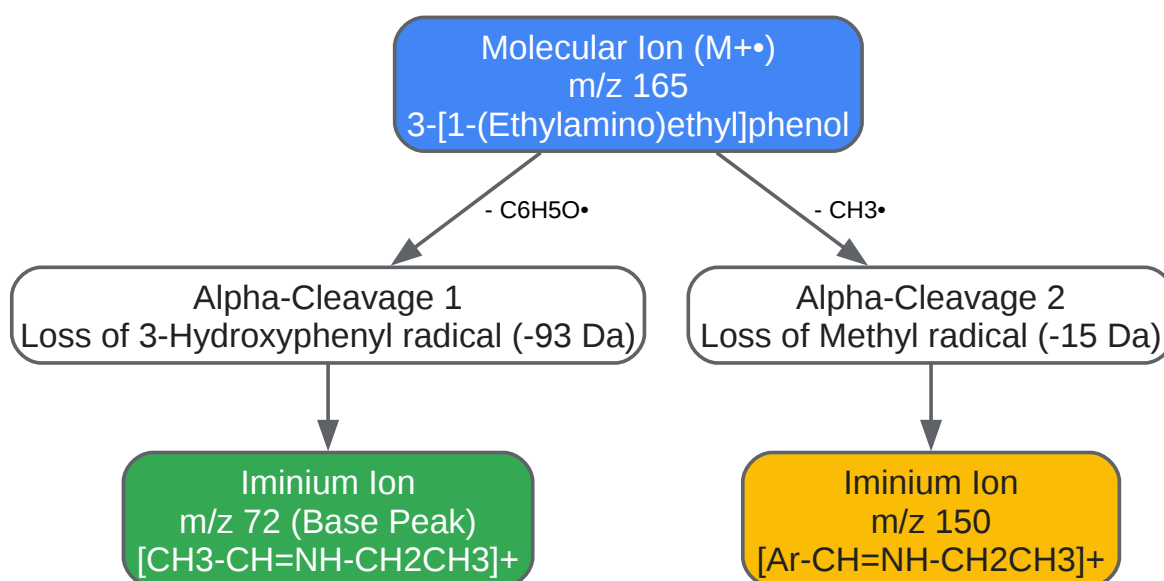
This whitepaper provides an authoritative, in-depth guide to the expected spectroscopic properties—Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) Spectroscopy—of **3-[1-(ethylamino)ethyl]phenol**. By deconstructing the causality behind its fragmentation pathways, spin-spin coupling networks, and vibrational modes, this guide serves as a foundational reference for analytical chemists and researchers .

Mass Spectrometry (MS) Profiling & Fragmentation Causality

Under standard 70 eV Electron Ionization (EI-MS), the fragmentation of 1-arylethylamines is strictly governed by Stevenson's Rule, which dictates that the positive charge remains on the

fragment with the lowest ionization energy. For **3-[1-(ethylamino)ethyl]phenol**, the initial ionization occurs at the nitrogen lone pair, yielding the molecular ion ($M^{+\bullet}$) at m/z 165.

The dominant degradation pathway is α -cleavage. The cleavage of the C–C bond between the chiral center and the aromatic ring expels a neutral 3-hydroxyphenyl radical (93 Da). This process is highly favored because it generates a fully conjugated, highly stable iminium cation $[CH_3-CH=NH-CH_2CH_3]^+$ at m/z 72, which constitutes the base peak. A secondary, less statistically favored α -cleavage involves the loss of the benzylic methyl radical (15 Da), yielding the m/z 150 fragment .



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Figure 1: MS Fragmentation Pathway of **3-[1-(Ethylamino)ethyl]phenol** under 70 eV EI.

Table 1: Key EI-MS Fragmentation Data

m/z	Relative Intensity	Ion Assignment	Mechanistic Causality
165	< 5%	$[M]^{\bullet+}$	Molecular ion (radical cation on Nitrogen).
150	15 - 20%	$[M - CH_3]^+$	α -cleavage: Loss of benzylic methyl radical.
72	100% (Base)	$[C_4H_{10}N]^+$	α -cleavage: Loss of 3-hydroxyphenyl radical.
44	10 - 15%	$[C_2H_6N]^+$	Secondary amine rearrangement/fragmentation.

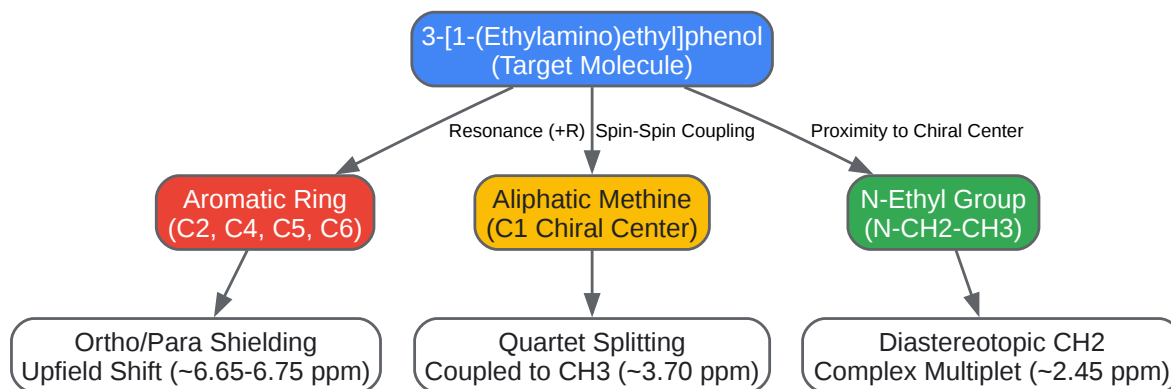
Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra of **3-[1-(ethylamino)ethyl]phenol** are defined by two major electronic and spatial phenomena: the resonance (+R) effect of the phenolic hydroxyl group and the stereochemical influence of the C1 chiral center.

^1H NMR Chemical Shifts & Diastereotopicity

The hydroxyl group strongly donates electron density into the aromatic ring, shielding the ortho (H-2, H-4) and para (H-6) protons, shifting them upfield (~6.65 - 6.75 ppm) relative to the meta proton (H-5, ~7.10 ppm).

Crucially, the chiral center at C1 renders the two protons of the adjacent N-ethyl CH_2 group diastereotopic. Because they exist in permanently distinct magnetic environments, they do not appear as a simple quartet. Instead, they couple with each other (geminal coupling, $^2J \approx 12 \text{ Hz}$) and with the adjacent methyl group, resulting in a complex multiplet around 2.45 ppm.



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Figure 2: Logical derivation of key ^1H NMR chemical shifts and splitting patterns.

Table 2: ^1H NMR Assignments (400 MHz, DMSO- d_6)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Coupling Constant (J, Hz)
9.30	Broad singlet	1H	Phenolic -OH	-
7.10	Triplet	1H	Ar-H (C5, meta)	~ 7.8
6.75	Fine doublet/multiplet	2H	Ar-H (C2, C6)	$\sim 1.5, 7.8$
6.65	Doublet of doublets	1H	Ar-H (C4, ortho)	$\sim 7.8, 1.5$
3.70	Quartet	1H	Methine (C1-H)	~ 6.6
2.45	Complex multiplet	2H	N-CH ₂ -CH ₃	Diastereotopic (ABX ₃ system)
1.25	Doublet	3H	C1-CH ₃	~ 6.6
1.05	Triplet	3H	N-CH ₂ -CH ₃	~ 7.1

Note: The amine N-H proton (~1.5 - 2.0 ppm) often undergoes rapid exchange and may appear as a very broad, low-intensity hump or completely exchange with residual water in the solvent.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) spectroscopy provides rapid orthogonal validation of the functional groups. The spectrum is dominated by the extensive hydrogen-bonding network of the phenol group.

Table 3: ATR-FTIR Vibrational Modes

Wavenumber (cm ⁻¹)	Intensity / Shape	Vibrational Mode	Structural Implication
3200 - 3400	Strong, Broad	O-H stretch	Intermolecular H-bonding of phenol.
~ 3250	Weak, shoulder	N-H stretch	Secondary amine (often obscured by O-H).
2960, 2870	Medium, Sharp	C-H stretch (sp ³)	Aliphatic methyl and methylene groups.
1590, 1450	Strong, Sharp	C=C aromatic stretch	Benzene ring skeleton.
1240	Strong	C-O stretch	Phenolic carbon-oxygen bond.
780, 690	Strong, Sharp	C-H out-of-plane bend	Diagnostic of 1,3-disubstituted (meta) benzene.

Experimental Protocols: A Self-Validating System

To ensure absolute trustworthiness in analytical chemistry, protocols must be designed to self-validate. The following methodologies embed internal controls to guarantee data integrity.

Protocol A: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 15 mg of **3-[1-(ethylamino)ethyl]phenol** in 0.6 mL of anhydrous DMSO-d₆.
 - Causality: Anhydrous solvent suppresses rapid proton exchange, ensuring the broad phenolic OH and amine NH signals remain visible and do not collapse into the residual water peak.
- Internal Calibration: Spike the sample with 0.03% v/v Tetramethylsilane (TMS). Set the TMS signal to exactly 0.00 ppm. This provides internal validation of the chemical shift axis independent of magnetic drift.
- Instrument Tuning: Lock the magnetic field to the deuterium signal of DMSO-d₆. Shim the Z1-Z4 coils until the line width at half height of the residual solvent peak is < 1.0 Hz.
- Acquisition: Use a 30° pulse angle, a relaxation delay (D1) of 2.0 s, and 32 scans.
 - Causality: A 2.0 s D1 ensures complete longitudinal relaxation (T₁) of all protons, providing accurate integration values critical for confirming the number of protons in the structure.

Protocol B: EI-MS Analysis

- Instrument Validation: Prior to sample analysis, run a perfluorotributylamine (PFTBA) tuning mix.
 - Causality: PFTBA calibrates the mass axis across the entire scanning range and validates the electron multiplier gain, ensuring the m/z 72 base peak is recorded accurately.
- Ionization Parameters: Introduce the sample via Direct Insertion Probe (DIP). Set the electron impact energy strictly to 70 eV and the source temperature to 230 °C.
 - Causality: 70 eV is the universal standard for EI-MS. Deviating from this energy alters the internal energy transferred to the molecule, which would skew the ratio between the m/z 72 and m/z 150 α-cleavage fragments, preventing library matching.

Protocol C: ATR-FTIR Spectroscopy

- Background Subtraction: Collect a 32-scan background spectrum of the clean, dry diamond ATR crystal.
 - Causality: This mathematically subtracts atmospheric H₂O and CO₂ from the final data, ensuring that the broad peak at 3300 cm⁻¹ is definitively the sample's O-H stretch, not ambient humidity.
- Sample Application: Place 2-3 mg of the solid compound directly onto the crystal. Apply uniform pressure using the ATR anvil to ensure intimate contact with the evanescent wave. Collect 32 scans at a resolution of 4 cm⁻¹.

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